

Sniper(abl)-050: Application Notes and Protocols for Targeted Protein Degradation

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Compound of Interest

Compound Name: *Sniper(abl)-050*

Cat. No.: *B15608128*

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Introduction

Sniper(abl)-050 is a Specific and Non-genetic Inhibitor of Apoptosis Protein (IAP)-dependent Protein Eraser (SNIPER) designed for the targeted degradation of the BCR-ABL fusion protein, a key driver in chronic myeloid leukemia (CML).[1][2] This chimeric molecule conjugates the ABL kinase inhibitor Imatinib to the IAP ligand MV-1.[3] This unique structure facilitates the recruitment of the E3 ubiquitin ligase IAP to BCR-ABL, leading to its ubiquitination and subsequent degradation by the proteasome.[4][5] These application notes provide detailed protocols for the preparation and use of **Sniper(abl)-050** in DMSO, along with an overview of the targeted signaling pathway.

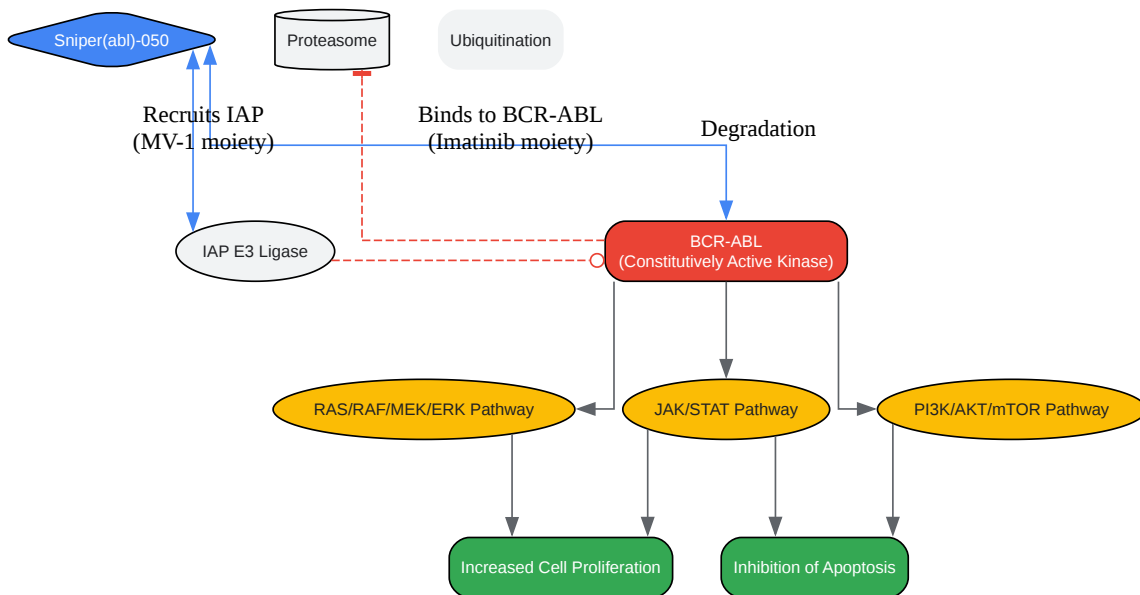
Quantitative Data Summary

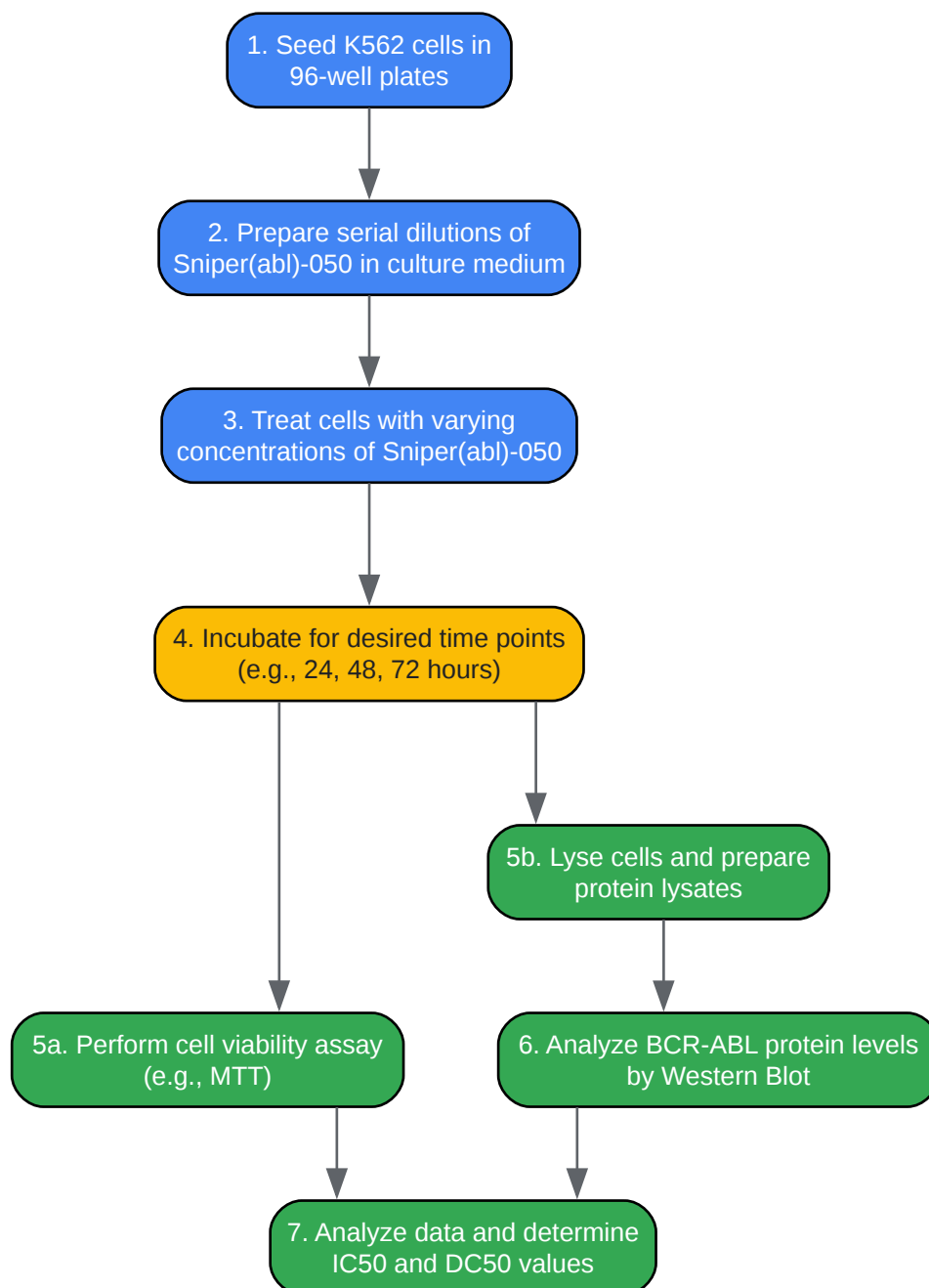
While specific quantitative solubility data for **Sniper(abl)-050** in DMSO is not readily available in public literature, related compounds are reported to have high solubility in DMSO. For experimental purposes, it is recommended to prepare a high-concentration stock solution and perform serial dilutions to determine the optimal working concentration for specific cell lines and assays. The following table provides key molecular information for **Sniper(abl)-050**.

Parameter	Value	Reference
Molecular Weight	1213.47 g/mol	[3]
Molecular Formula	C68H84N12O9	[3]
Solubility	Soluble in DMSO	[3]
Mechanism of Action	BCR-ABL Protein Degradation via IAP Recruitment	[4][5]

Signaling Pathway

The BCR-ABL fusion protein is a constitutively active tyrosine kinase that drives the pathogenesis of CML by activating multiple downstream signaling pathways, leading to increased cell proliferation and survival.[6][7] **Sniper(abi)-050** is designed to eliminate the BCR-ABL protein, thereby inhibiting these downstream signals.





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